In-Depth Technical Guide to 3-Chloro-2-nitrobenzotrifluoride

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3-Chloro-2-nitrobenzotrifluoride*
CAS No.:	*386-70-9*
Cat. No.:	*B1370210*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and spectroscopic characterization of **3-Chloro-2-nitrobenzotrifluoride**. This fluorinated aromatic compound is a valuable intermediate in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries. This document consolidates available data on its synthesis and spectral properties, offering detailed experimental protocols and structured data for laboratory applications.

Chemical Structure and Properties

3-Chloro-2-nitrobenzotrifluoride, with the CAS Number 386-70-9, is a substituted aromatic compound. Its structure features a benzene ring functionalized with a chlorine atom at position 3, a nitro group at position 2, and a trifluoromethyl group. The presence of these three distinct functional groups imparts unique electronic properties and reactivity to the molecule. The trifluoromethyl and nitro groups are strong electron-withdrawing groups, which makes the aromatic ring electron-deficient and susceptible to nucleophilic aromatic substitution.

© 2026 BenchChem. All rights reserved.

Table 1: Physicochemical Properties of **3-Chloro-2-nitrobenzotrifluoride**

Property	Value
Molecular Formula	$C_7H_3ClF_3NO_2$
Molecular Weight	225.55 g/mol [1]
CAS Number	386-70-9[1]
Appearance	Pale yellow to light brown liquid (predicted)
Solubility	Soluble in common organic solvents

Synthesis of 3-Chloro-2-nitrobenzotrifluoride

The primary synthetic route to **3-Chloro-2-nitrobenzotrifluoride** is the electrophilic nitration of 3-chlorobenzotrifluoride.[1] The trifluoromethyl group is a meta-directing deactivator, while the chloro group is an ortho-, para-directing deactivator. In this case, the directing effects of both substituents favor the introduction of the nitro group at the 2- and 6-positions.

Experimental Protocol: Nitration of 3-Chlorobenzotrifluoride

This protocol is a representative procedure based on the general method for the nitration of benzotrifluoride derivatives.

Materials:

- 3-Chlorobenzotrifluoride
- Fuming nitric acid
- Concentrated sulfuric acid
- Ice
- Dichloromethane

© 2026 BenchChem. All rights reserved.

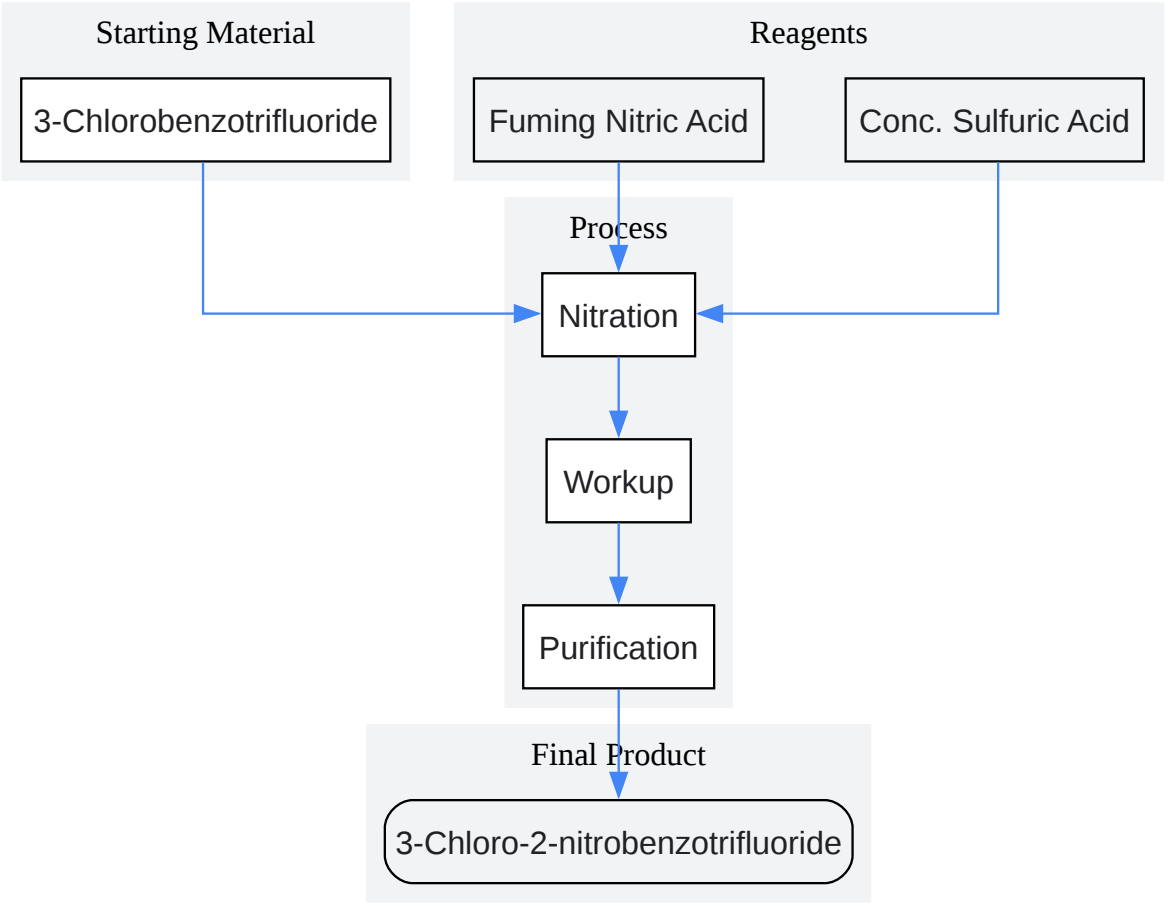
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, cool concentrated sulfuric acid to 0-5 °C in an ice bath.
- Slowly add fuming nitric acid to the cooled sulfuric acid with continuous stirring, maintaining the temperature below 10 °C.
- To this nitrating mixture, add 3-chlorobenzotrifluoride dropwise from the dropping funnel over a period of 1-2 hours. The temperature of the reaction mixture should be carefully maintained between 0-10 °C throughout the addition.
- After the addition is complete, allow the reaction mixture to stir at room temperature for an additional 2-3 hours to ensure the completion of the reaction.
- Carefully pour the reaction mixture onto crushed ice with stirring.
- Extract the product into dichloromethane (3 x 50 mL).
- Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- The crude product can be purified by vacuum distillation or column chromatography to yield pure **3-Chloro-2-nitrobenzotrifluoride**.

Diagram 1: Synthesis Workflow of **3-Chloro-2-nitrobenzotrifluoride**

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 3-Chloro-2-nitrobenzotrifluoride | 386-70-9 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to 3-Chloro-2-nitrobenzotrifluoride]. BenchChem, [2026]. [Online PDF]. Available at:

© 2026 BenchChem. All rights reserved.

[https://www.benchchem.com/product/b1370210/docs#in-depth-technical-guide-to-3-chloro-2-nitrobenzotrifluoride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check